

Protocol for Assessing Methiozolin Phytotoxicity on New Turfgrass Varieties

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Compound of Interest

Compound Name: **Methiozolin**

Cat. No.: **B1249797**

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Introduction

Methiozolin is a selective herbicide used for the pre- and post-emergent control of annual bluegrass (*Poa annua*) in various turfgrass species.^{[1][2][3]} As new turfgrass varieties are developed, it is crucial to evaluate their tolerance to **methiozolin** to ensure crop safety and effective weed management. This document provides a detailed protocol for conducting phytotoxicity trials to assess the tolerance of new turfgrass varieties to **methiozolin**. The protocol outlines experimental design, application procedures, data collection, and evaluation parameters for use by researchers, scientists, and turfgrass management professionals.

Methiozolin is classified as a Group 30 herbicide by the Weed Science Society of America.^[2] Its mode of action involves the inhibition of fatty acid thioesterase (FAT), an enzyme essential for fatty acid synthesis in plants.^[4] This disruption of fatty acid production ultimately leads to the arrest of meristematic growth, particularly inhibiting cell proliferation rather than cell elongation.^[4]

Experimental Design

A randomized complete block design (RCBD) is recommended for phytotoxicity trials to account for potential environmental gradients within the experimental area.

- **Plots:** Each plot should be a minimum of 1 m x 2 m to allow for representative turfgrass establishment and accurate data collection.

- Replications: A minimum of four replications for each treatment is recommended to ensure statistical validity.
- Turfgrass Varieties: The trial should include the new turfgrass variety(s) of interest, alongside a known sensitive and a known tolerant turfgrass variety as positive and negative controls, respectively. An untreated control for each variety must also be included.
- Growing Conditions: Trials should be conducted under typical field conditions for the specific turfgrass varieties being tested. Greenhouse or growth chamber studies can also be conducted for more controlled environmental conditions. Soil type, mowing height, irrigation, and fertilization should be uniform across all plots and representative of standard management practices for the turfgrass type.[\[5\]](#)

Materials and Reagents

- **Methiozolin** formulation (e.g., PoaCure™ SC, 25% **methiozolin**)[\[3\]](#)
- CO2-pressurized backpack sprayer with a calibrated boom and appropriate nozzles (e.g., flat-fan)
- Measuring cylinders and containers for accurate herbicide dilution
- Personal Protective Equipment (PPE) as specified on the herbicide label
- Plot markers and measuring tapes
- Data collection sheets or electronic data capture devices
- Chlorophyll meter (e.g., SPAD meter)
- Digital camera for photographic documentation
- Soil probe for root sampling
- Drying oven and analytical balance for biomass measurements

Experimental Protocols

Turfgrass Establishment and Maintenance

Establish all turfgrass varieties from seed or sod according to best management practices for each species. Allow for a sufficient establishment period to achieve a mature and uniform turf stand before initiating herbicide treatments. Maintain the turfgrass according to standard practices for the species and intended use (e.g., golf course fairway, lawn), including regular mowing, irrigation, and fertilization.[5]

Methiozolin Application

- Calibration: Calibrate the sprayer to deliver a precise volume of spray solution per unit area (e.g., 2 gallons per 1000 ft²).[5]
- Treatment Rates: Apply **methiozolin** at several rates to determine the dose-response of the turfgrass variety. Recommended rates include the label-recommended rate (1X), twice the label rate (2X), and four times the label rate (4X) to simulate application overlaps. An untreated control (0X) receiving only water should be included for each turfgrass variety.
- Application Timing: Apply treatments to actively growing turfgrass.[3] Note the environmental conditions at the time of application, including air temperature, relative humidity, and wind speed.
- Post-Application: Irrigate the plots with 0.1 to 0.2 inches of water following application to move the herbicide into the root zone, as **methiozolin** is primarily root-absorbed.[3][6]

Data Collection and Evaluation

Collect data at regular intervals after treatment, such as 7, 14, 21, and 28 days after treatment (DAT).

Visually assess turfgrass injury on a percentage scale (0% = no injury, 100% = complete turf death) or a 1-9 scale (where 1 = dead turf, 9 = no injury, and a rating below 7 is typically considered unacceptable).[5][7][8] Symptoms of phytotoxicity may include:

- Stunting or reduced growth
- Chlorosis (yellowing)

- Necrosis (browning or tissue death)
- Thinning of the turf canopy

Assess overall turfgrass quality on a 1-9 scale (1 = dead turf, 9 = ideal turf).[5] Evaluate turfgrass color on a 1-9 scale (1 = brown/necrotic, 9 = dark green).[5]

Measure the relative chlorophyll content of the turfgrass leaves using a non-destructive chlorophyll meter. Take multiple readings per plot and average the results.

Collect turfgrass clippings from a known area within each plot. Dry the clippings in a forced-air oven at 70°C until a constant weight is achieved. Record the dry weight as a measure of biomass production.

At the conclusion of the trial, collect soil cores from each plot. Carefully wash the soil from the roots. Visually assess root health, length, and density. For quantitative analysis, dry the root samples in an oven and record the root biomass.

Data Presentation

Summarize all quantitative data in clearly structured tables to facilitate comparison between treatments and turfgrass varieties.

Table 1: Visual Phytotoxicity of New Turf Varieties to **Methiozolin** (0-100% Scale)

Turfgrass Variety	Treatment Rate	7 DAT (%)	14 DAT (%)	21 DAT (%)	28 DAT (%)
New Variety A	0X (Untreated)	0	0	0	0
1X	5	10	8	5	
2X	15	25	20	15	
4X	30	45	40	35	
Tolerant Control	0X (Untreated)	0	0	0	0
1X	2	5	3	2	
2X	8	12	10	8	
4X	18	25	22	18	
Sensitive Control	0X (Untreated)	0	0	0	0
1X	10	20	18	15	
2X	25	40	35	30	
4X	50	70	65	60	

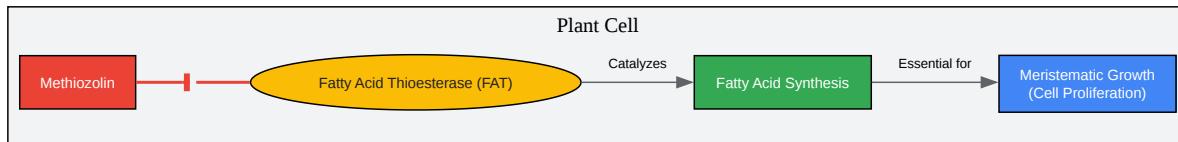
Table 2: Effect of **Methiozolin** on Turfgrass Quality (1-9 Scale)

Turfgrass Variety	Treatment Rate	7 DAT	14 DAT	21 DAT	28 DAT
New Variety A	0X (Untreated)	8.5	8.5	8.8	9.0
1X	8.0	7.5	7.8	8.2	
2X	7.0	6.0	6.5	7.0	
4X	5.5	4.5	5.0	5.5	
Tolerant Control	0X (Untreated)	8.8	8.9	9.0	9.0
1X	8.5	8.2	8.5	8.8	
2X	7.8	7.0	7.5	8.0	
4X	6.5	5.8	6.2	6.8	
Sensitive Control	0X (Untreated)	8.2	8.5	8.5	8.8
1X	7.5	6.5	6.8	7.2	
2X	6.0	5.0	5.5	6.0	
4X	4.0	3.0	3.5	4.0	

Table 3: Quantitative Phytotoxicity Parameters for New Variety A at 28 DAT

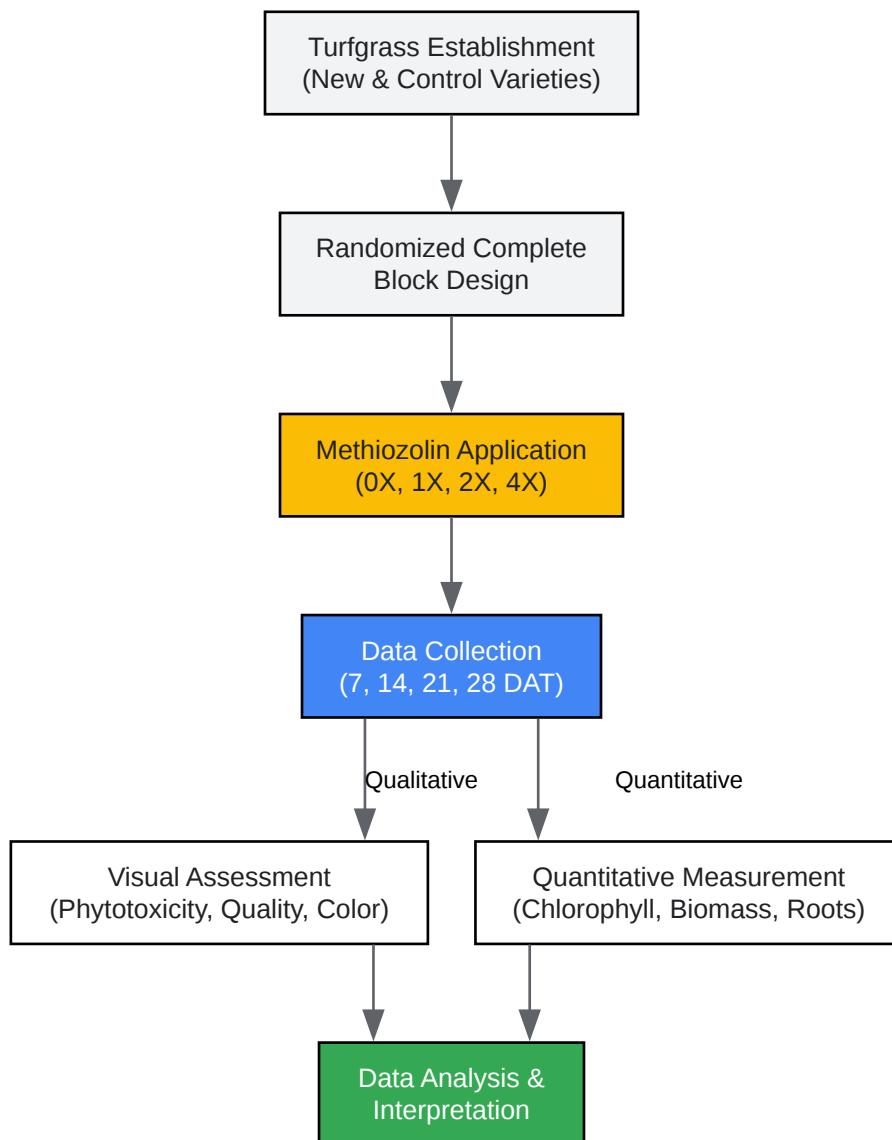
Treatment Rate	Chlorophyll Index (SPAD)	Clipping Dry Weight (g/m ²)	Root Biomass (g/core)
0X (Untreated)	45.2	25.8	5.2
1X	42.1	22.5	4.8
2X	35.6	18.2	3.9
4X	28.9	12.1	2.5

Visualizations



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Caption: Conceptual pathway of **methiozolin**'s mode of action.



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Caption: Experimental workflow for **methiozolin** phytotoxicity testing.

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